

# Operational Guide: CC-401 Dihydrochloride Handling & Disposal

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## Compound of Interest

Compound Name: CC 401 dihydrochloride

Cat. No.: B1573856

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## Executive Summary & Chemical Identity

This guide provides an authoritative protocol for the disposal of CC-401 dihydrochloride, a potent, ATP-competitive inhibitor of c-Jun N-terminal kinase (JNK). Due to its biological activity (K<sub>i</sub> ~25-50 nM) and potential environmental persistence, this compound must be handled with containment protocols exceeding those of standard organic salts.

Compound Identity:

- Chemical Name: CC-401 dihydrochloride[1][2]
- CAS Number: 1438391-30-0 (salt form); 395104-30-0 (free base)
- Molecular Formula: C<sub>22</sub>H<sub>24</sub>N<sub>6</sub>O · 2HCl[1]
- Primary Application: Fibrosis and oncology research via JNK pathway inhibition.

## Hazard Profiling (The "Why" Behind the Protocol)

Effective disposal begins with understanding the specific risks. As a kinase inhibitor, CC-401 interferes with critical cell signaling pathways.[3] While often labeled with standard "Irritant" codes, best practice in drug development dictates treating it as a suspected reproductive toxin and environmentally hazardous substance until definitive toxicology rules otherwise.

## GHS Hazard Classification

Code	Hazard Statement	Operational Implication
H302	Harmful if swallowed	Zero-tolerance for open-bench powder handling.
H315	Causes skin irritation	Double-gloving (Nitrile) required for stock preparation.
H319	Causes serious eye irritation	Safety goggles (ANSI Z87.1) are mandatory; face shield recommended for large volumes.
H335	May cause respiratory irritation	Fume Hood Only. Never weigh powder on an open balance.



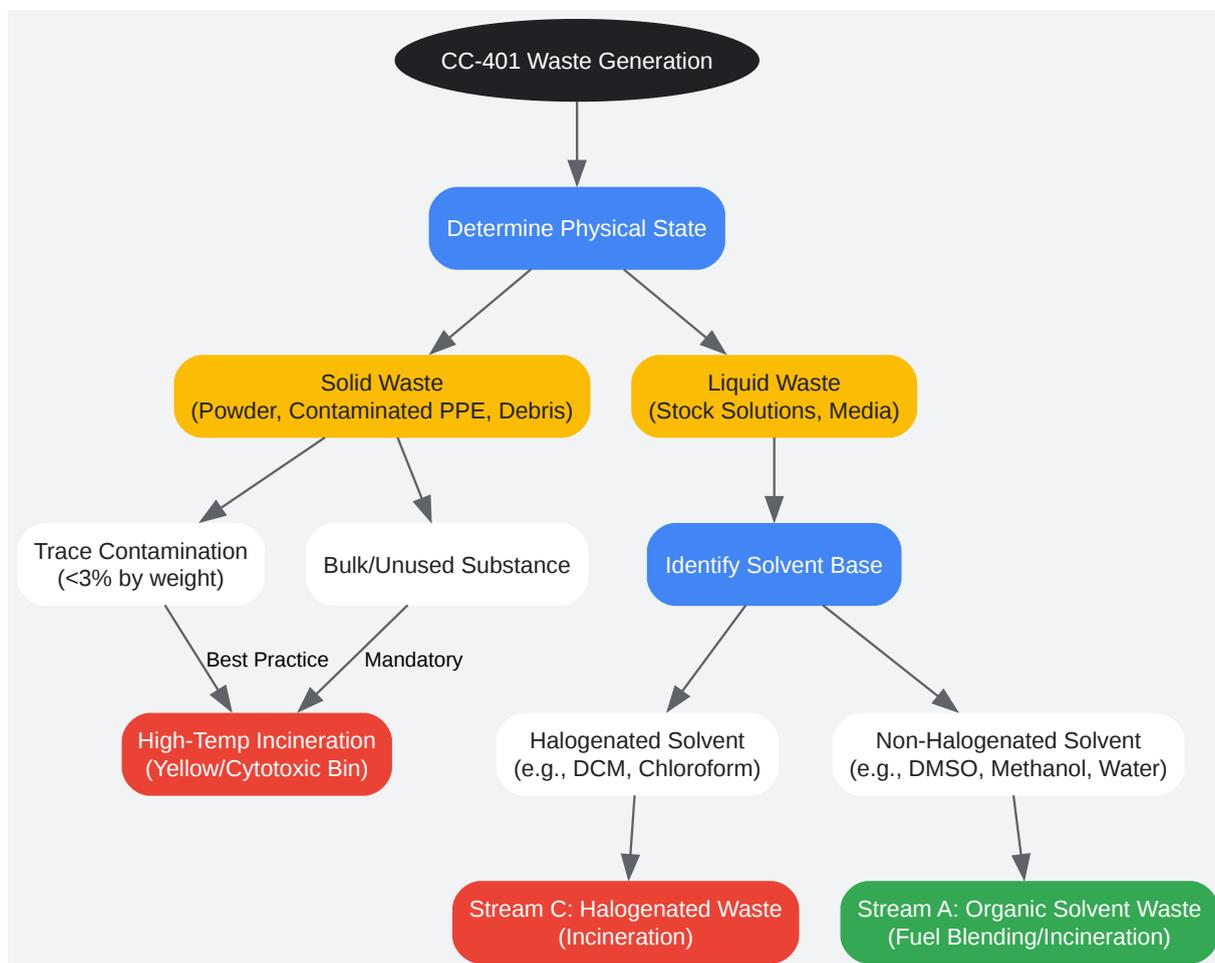
*Scientific Insight: The "dihydrochloride" salt form increases water solubility compared to the free base. This increases the risk of rapid systemic absorption if inhaled or splashed on mucous membranes, and heightens aquatic toxicity risks if improperly released into drains.*

## Disposal Decision Logic

Do not rely on a "one-bin-fits-all" approach. The disposal route depends entirely on the physical state and the solvent system used.

## Workflow Visualization

The following decision tree illustrates the required segregation logic for CC-401 waste streams.



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Figure 1: Segregation logic for CC-401 dihydrochloride. Note that while DMSO stocks are non-halogenated, the presence of the dihydrochloride salt does not typically trigger a "Halogenated" classification unless the salt concentration is extremely high (>1-2%). Consult local EHS officer.

## Detailed Disposal Protocols

### A. Solid Waste (Powder & Debris)

Scope: Expired powder, weigh boats, contaminated gloves, and paper towels from spill cleanup.

- Primary Containment: Seal solid waste in a clear polyethylene bag (minimum 4 mil thickness). Label this bag explicitly: "CC-401 Dihydrochloride - Toxic Solid."
- Secondary Containment: Place the sealed bag into the institution's Cytotoxic/Antineoplastic Waste Container (commonly Yellow bins in the UK/EU, or RCRA Hazardous Waste containers in the US).
- Ultimate Fate: High-temperature incineration (>1000°C).
  - Why? Incineration guarantees the thermal decomposition of the anthrapyrazolone core, preventing environmental bioaccumulation.

## B. Liquid Waste (Stock Solutions)

Scope: DMSO stock solutions, cell culture media containing >1  $\mu\text{M}$  CC-401.

- Solvent Identification:
  - DMSO/Methanol/Ethanol Stocks: Segregate into Non-Halogenated Organic Waste carboys.
  - Aqueous Media: If volume is low (<50mL), add to Non-Halogenated waste. If volume is high, use a dedicated "Aqueous Toxic" carboy.
- Labeling: The waste tag must list "CC-401 dihydrochloride" as a constituent. Do not simply write "Kinase Inhibitor."
- Prohibition: NEVER pour down the sink.
  - Causality: Standard municipal water treatment does not filter small molecule kinase inhibitors. Release leads to aquatic toxicity.

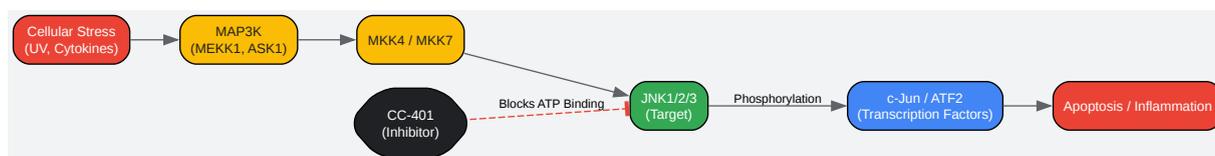
## C. Empty Containers

- Triple Rinse: Triple rinse the original glass vial with a compatible solvent (DMSO or Methanol).
- Rinsate Disposal: Pour the rinsate into the appropriate liquid waste carboy (see Section B).

- Glass Disposal: Defaced, rinsed vials can be discarded in the Defaced/Broken Glass bin (unless local regulations require treating them as acute hazardous waste containers, e.g., P-listed in US, though CC-401 is generally not P-listed).

## Scientific Context: The JNK Pathway

Understanding the mechanism of action reinforces the need for strict containment. CC-401 blocks the JNK pathway, which regulates stress responses and apoptosis. Environmental exposure could disrupt these conserved pathways in non-target organisms.



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Figure 2: Mechanism of Action. CC-401 competitively inhibits the ATP-binding site of JNK, preventing downstream phosphorylation of c-Jun.

## Emergency Procedures Accidental Spills (Solid)

- Evacuate & Alert: Clear the immediate area.
- PPE: Wear double nitrile gloves, lab coat, and N95/P100 respirator if powder is airborne.
- Containment: Cover powder with damp paper towels (to prevent dust generation) or use a dedicated chemical spill pad.
- Cleanup: Scoop material into a hazardous waste bag. Clean the surface with a soap/water solution followed by 70% ethanol.

## Accidental Exposure[6]

- Skin: Wash with soap and copious water for 15 minutes.
- Eyes: Rinse cautiously with water for 15 minutes (remove contact lenses).
- Inhalation: Move to fresh air immediately.

## References

- National Institutes of Health (NIH). (2022). NIH Laboratory Waste Disposal Guide. Retrieved from [\[Link\]](#)

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## Sources

- 1. Cc-401 dihydrochloride hplc | Sigma-Aldrich [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 3. [caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
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